

Proper Disposal of Isopropyl Valerate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Isopropyl valerate

Cat. No.: B102743

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of **isopropyl valerate** is a critical component of laboratory safety and environmental responsibility. As a flammable liquid, **isopropyl valerate** is classified as hazardous waste and must be managed in accordance with stringent regulatory standards to mitigate risks and ensure compliance. This guide provides a comprehensive, step-by-step protocol for its safe handling and disposal.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **isopropyl valerate** with the appropriate safety measures in a well-ventilated area.

- **Personal Protective Equipment (PPE):** Always wear safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a flame-retardant lab coat.
- **Spill Management:** In the event of a spill, immediately eliminate all ignition sources. Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite. Collect the absorbed material and contaminated items into a suitable, sealed container for disposal as hazardous waste. Do not allow the spilled material to enter drains or waterways.

Step-by-Step Disposal Protocol

Under no circumstances should **isopropyl valerate** be disposed of down the drain or in regular trash.[1] The primary method for its disposal is through a licensed professional waste disposal service or your institution's Environmental Health and Safety (EHS) program.[2]

- Waste Identification and Classification: **Isopropyl valerate** is classified as an ignitable hazardous waste under the Resource Conservation and Recovery Act (RCRA) due to its low flash point.[3][4] The EPA hazardous waste code for ignitability is D001.[4][5]
- Waste Collection and Storage:
 - Collect waste **isopropyl valerate** in a dedicated, chemically compatible container with a leak-proof, screw-on cap.[6] Glass or plastic containers are often suitable.[2][3]
 - Ensure the container is clearly labeled with the words "Hazardous Waste," the full chemical name "**Isopropyl Valerate**," and the approximate quantity.[2] Do not use abbreviations or chemical formulas.[2]
 - Store the waste container in a designated, cool, dry, and well-ventilated satellite accumulation area, away from ignition sources, heat, and incompatible materials like strong oxidizing agents.[7]
 - It is best practice to use secondary containment, such as a lab tray, to capture any potential leaks.[6]
- Requesting Disposal:
 - Once the container is full or before accumulation time limits are reached (typically 90 days for large quantity generators), arrange for disposal through your institution's EHS office or a licensed hazardous waste contractor.[6]
 - Complete all required paperwork, such as a hazardous waste tag or form, providing accurate information about the waste stream.[2]
- Disposal of Contaminated Materials:
 - Personal Protective Equipment (PPE): Contaminated gloves, absorbent pads, and other disposable items should be collected in a sealed bag or container and disposed of as

hazardous chemical waste.[1]

- Empty Containers: Containers that held **isopropyl valerate** must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected and disposed of as flammable hazardous waste.[8] After rinsing, the container can be managed for recycling or disposal as non-hazardous waste, but it should be punctured or marked to prevent reuse.[1]

Quantitative Data for Isopropyl Valerate

The following table summarizes key quantitative data relevant to the safe handling and disposal of **isopropyl valerate**.

Property	Value	Citation(s)
CAS Number	18362-97-5	[9]
Molecular Formula	C ₈ H ₁₆ O ₂	[2]
Molecular Weight	144.21 g/mol	[2]
Flash Point	46.67 °C (116.00 °F) TCC	[9]
Specific Gravity	0.855 - 0.861 @ 25 °C	[9]
Boiling Point	165.00 °C @ 760.00 mm Hg	[9]
EPA Hazardous Waste Code	D001 (Ignitability)	[4][5]
GHS Hazard Statement	H226: Flammable liquid and vapor	[2]

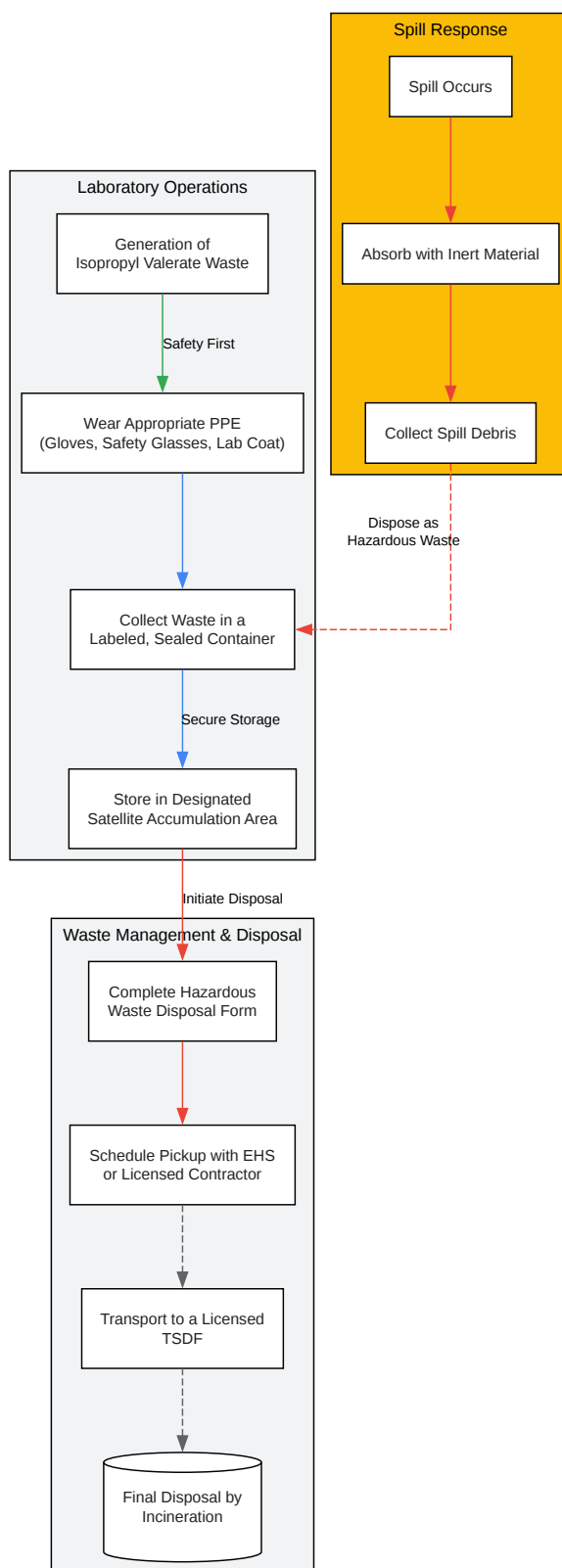
Experimental Protocols

The standard and recommended "experimental protocol" for the ultimate disposal of **isopropyl valerate** is incineration by a licensed hazardous waste treatment, storage, and disposal facility (TSDF). This process involves controlled high-temperature burning, often by dissolving or mixing the material with a combustible solvent to ensure complete destruction in compliance with EPA regulations. On-site chemical neutralization or treatment by laboratory personnel is

not recommended due to the flammability hazard and the complexity of ensuring complete reaction and regulatory compliance.

Isopropyl Valerate Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **isopropyl valerate** from the point of generation to final disposal.



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Caption: Workflow for the safe disposal of **isopropyl valerate**.

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